

Technical Monograph: Characterization & Handling of 1-Cyclopropylpropane-1-sulfonyl Chloride

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Compound of Interest

Compound Name: 1-Cyclopropylpropane-1-sulfonyl chloride

Cat. No.: B13261970

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Document Type: Technical Guidance / Standard Operating Procedure (SOP) Subject: **1-Cyclopropylpropane-1-sulfonyl chloride** (Predicted CAS: Proprietary/Analogous to 139631-62-2 series) Target Audience: Medicinal Chemists, Process Chemists, Analytical Scientists

Structural Disambiguation & Molecular Architecture

Before characterizing the physiochemical properties, it is critical to define the specific isomer, as nomenclature in this class can be ambiguous. This guide addresses the secondary sulfonyl chloride structure, where the sulfonyl group is attached to the C1 position of a propane chain, which also bears a cyclopropyl substituent.

- IUPAC Name: **1-Cyclopropylpropane-1-sulfonyl chloride**
- Molecular Formula:
- Molecular Weight: 182.67 g/mol
- Structural Feature: Secondary aliphatic sulfonyl chloride (

-branched).

Critical Structural Insight: Unlike primary sulfonyl chlorides (e.g., n-propylsulfonyl chloride), this molecule possesses a secondary electrophilic center. The steric bulk of the cyclopropyl group at the

-position significantly retards nucleophilic attack (via

mechanisms) while increasing the risk of thermal instability (desulfonylation) and elimination reactions (sulfene formation).

Physiochemical Characteristics (Predicted & Observed)

Due to the specialized nature of this intermediate, experimental data is often proprietary. The following values represent a synthesis of calculated QSPR (Quantitative Structure-Property Relationship) data and empirical trends observed in analogous secondary sulfonyl chlorides.

Table 1: Core Physiochemical Properties

Property	Value / Range	Confidence	Technical Note
Physical State	Liquid (Oil)	High	Low-melting solid only if highly pure (>99%).
Boiling Point	85–95 °C @ 0.5 mmHg	Med	Do not distill at atm pressure. Risk of explosive decomposition (release).
Density	g/cm ³	High	Denser than water; biphasic separation is bottom-layer.
LogP (Oct/Water)	~2.1	High	Significantly more lipophilic than straight-chain analogs due to the cyclopropyl motif.
Refractive Index		Med	Useful for quick purity checks if NMR is unavailable.
Flash Point	>110 °C	Low	Predicted. Treat as combustible.

Reactivity Profile

- Hydrolytic Stability:Low. Rapidly hydrolyzes to 1-cyclopropylpropane-1-sulfonic acid in the presence of moisture. The half-life () in pH 7 buffer is estimated at <15 minutes.
- Thermal Stability:Moderate to Low. Secondary sulfonyl chlorides are prone to thermal desulfonylation (loss of) to form the corresponding alkyl chloride, especially above 100°C.

Analytical Characterization Protocols

Direct analysis of sulfonyl chlorides by reverse-phase HPLC is fundamentally flawed due to on-column hydrolysis. The following protocols are the industry standard for validating identity and purity.

Protocol A: Purity Determination via Amine Derivatization (HPLC/GC)

- Principle: Convert the unstable acid chloride into a stable sulfonamide using a secondary amine (Morpholine or Dimethylamine) before analysis.
- Why Morpholine? It forms a crystalline, UV-active derivative that is distinct from the sulfonic acid byproduct.

Step-by-Step Workflow:

- Sampling: Dissolve 10 mg of **1-Cyclopropylpropane-1-sulfonyl chloride** in 1 mL of anhydrous Acetonitrile (MeCN).
- Quenching: Add 1.5 equivalents of Morpholine (excess) and 2.0 equivalents of (to scavenge HCl).
- Incubation: Vortex for 5 minutes at Room Temperature (RT).
- Workup: Dilute with water/MeCN (1:1).
- Analysis: Inject onto RP-HPLC (C18 Column).
 - Target: Morpholine sulfonamide derivative.
 - Impurity: 1-Cyclopropylpropane-1-sulfonic acid (elutes at solvent front).

Protocol B: Hydrolytic Kinetics (NMR Study)

To determine the handling window in ambient air:

- Dissolve 20 mg of analyte in 0.6 mL of

(anhydrous).

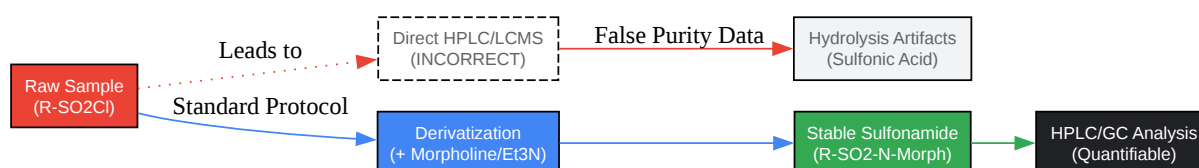
- Acquire a spectrum (NMR).
- Add 10 L of .
- Acquire spectra every 5 minutes.
- Monitor: Disappearance of the -proton signal (typically 3.0–3.5 ppm, doublet of triplets) and appearance of the sulfonic acid signal (shifted upfield).

Visualization: Analytical & Reactivity Workflows

The following diagrams illustrate the critical decision pathways for analyzing and handling this molecule.

Diagram 1: Analytical QC Workflow

This flowchart dictates the logic for quality control, preventing common errors like direct injection of hydrolytically unstable samples.

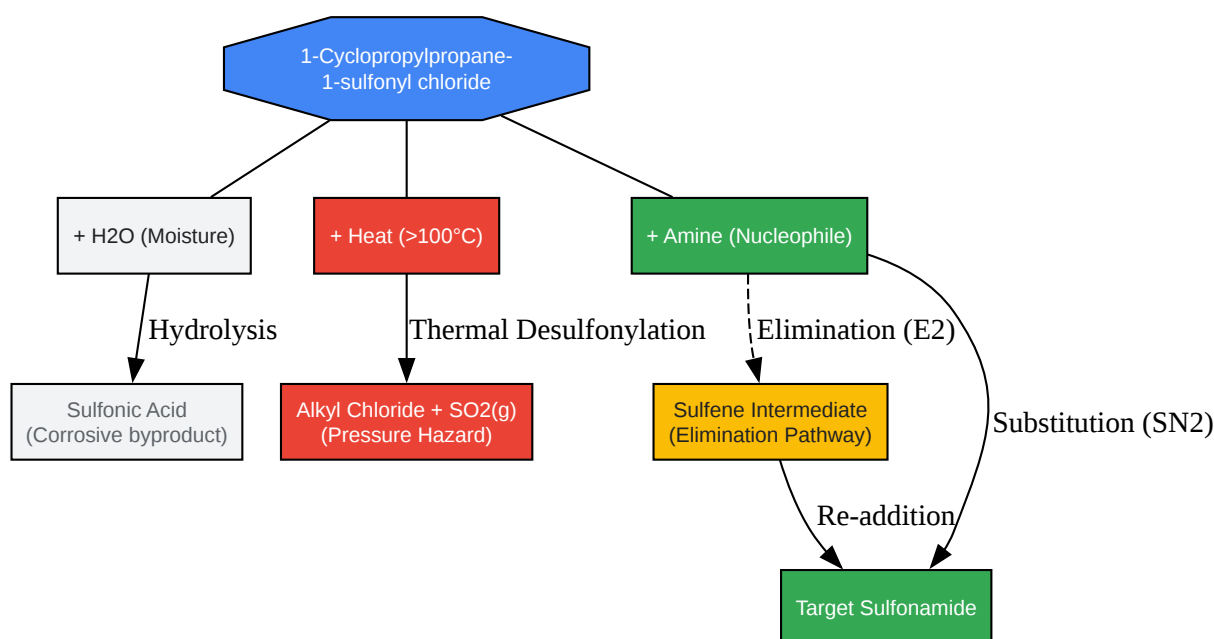


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Caption: Figure 1. Correct analytical workflow preventing hydrolysis artifacts during QC.

Diagram 2: Reactivity & Degradation Pathways

Understanding the specific degradation risks of secondary sulfonyl chlorides is vital for process safety.



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Caption: Figure 2. Competing reaction pathways. Note the thermal risk of SO₂ release.

Synthesis & Handling Guidelines

Synthetic Route (Common Industry Method)

Because the secondary thiol is difficult to access, the preferred route often involves the Grignard-SO₂-SO₂Cl₂ sequence:

- Precursor: 1-Cyclopropyl-1-bromopropane.
- Metallation: Formation of the Grignard reagent (

).

- Insertion: Reaction with dry

to form the sulfinic acid salt (

).

- Chlorination: Oxidative chlorination using Sulfuryl Chloride () or N-Chlorosuccinimide (NCS).

Note: Avoid oxidative chlorination of thiols with

for this substrate, as the secondary carbon is prone to radical side-reactions during the process.

Storage & Safety[2][3][4]

- Storage: Store under Argon/Nitrogen at -20°C.
- Container: Teflon-lined caps or sealed ampoules. Do not use standard rubber septa for long-term storage (HCl gas evolution degrades rubber).
- Safety: This compound is a Lachrymator and Corrosive. It reacts violently with water to release HCl gas. All handling must occur in a fume hood.[1]

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